

# Preparation and storage of [Sar9] Substance P stock solutions

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## Compound of Interest

Compound Name: [Sar9] Substance P

Cat. No.: B550186

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## Application Notes and Protocols: [Sar9] Substance P

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**[Sar9] Substance P** is a potent and selective agonist for the neurokinin-1 (NK-1) receptor, a G protein-coupled receptor involved in a myriad of physiological and pathological processes. This synthetic analog of the neuropeptide Substance P (SP) exhibits enhanced stability, making it a valuable tool for investigating the roles of the NK-1 receptor in pain, inflammation, neurogenic inflammation, and cell proliferation. These application notes provide detailed protocols for the preparation, storage, and in vitro application of **[Sar9] Substance P** stock solutions.

### Product Information

Property	Value
Full Name	[Sarcosine9] Substance P
CAS Number	77128-75-7
Molecular Formula	C64H100N18O13S
Molecular Weight	1361.66 g/mol
Purity	≥95%
Form	Lyophilized Powder

## Preparation of Stock Solutions

Proper preparation of stock solutions is critical for experimental reproducibility. The following table summarizes the solubility and recommended solvents for **[Sar9] Substance P**.

Solvent	Maximum Solubility	Notes
Water	≥ 50 mg/mL (≥ 36.72 mM)	Recommended for most in vitro applications. For cell culture, sterile filter the final working solution using a 0.22 µm filter.
5% Acetic Acid	1 mg/mL	May be used for initial solubilization if issues with water are encountered.

Protocol for Reconstitution of Lyophilized Powder:

- Bring the vial of lyophilized **[Sar9] Substance P** to room temperature before opening.
- Add the appropriate volume of sterile, nuclease-free water to the vial to achieve the desired stock solution concentration (e.g., 1 mM).
- Gently vortex or pipette up and down to ensure the peptide is fully dissolved. Avoid vigorous shaking.

- For a 1 mM stock solution, the following volumes are required:

Mass of Peptide	Volume of Water to Add
1 mg	734.4 $\mu$ L
5 mg	3.672 mL
10 mg	7.344 mL

## Storage of Stock and Working Solutions

To maintain the integrity and activity of **[Sar9] Substance P**, proper storage is essential.

Solution Type	Storage Temperature	Shelf-Life	Special Instructions
Lyophilized Powder	-20°C	36 months	Keep desiccated and protected from light.
	-80°C	2 years	
Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Store in tightly sealed vials.
	-80°C	6 months	

Note: Once a stock solution is prepared, it is highly recommended to aliquot it into single-use volumes to minimize degradation from repeated freeze-thaw cycles.

## Signaling Pathway of **[Sar9] Substance P** via the NK-1 Receptor

**[Sar9] Substance P** exerts its biological effects by binding to and activating the NK-1 receptor. This initiates a cascade of intracellular signaling events.

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